

N-Nitroso-Desmethyl-Cyclobenzaprine: A Comprehensive Technical Review

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N-nitroso-desmethyl-cyclobenzaprine*

Cat. No.: *B15813342*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

N-nitroso-desmethyl-cyclobenzaprine is a nitrosamine impurity of significant concern in the pharmaceutical industry. Arising from the secondary amine moiety of desmethyl-cyclobenzaprine, a metabolite of the muscle relaxant cyclobenzaprine, this compound is classified as a potent genotoxic and potential human carcinogen. This technical guide provides a thorough review of the available literature on **N-nitroso-desmethyl-cyclobenzaprine**, encompassing its chemical properties, formation pathways, toxicological assessment, and analytical methodologies for its detection and quantification. Due to the limited publicly available data specifically for this compound, this review also incorporates relevant information on the broader class of N-nitrosamine drug substance-related impurities (NDSRIs) to provide a comprehensive understanding of the associated risks and control strategies.

Chemical and Physical Properties

N-nitroso-desmethyl-cyclobenzaprine is a derivative of cyclobenzaprine, a well-known muscle relaxant. Its core chemical structure is characterized by the dibenzo[a,d][1]annulene

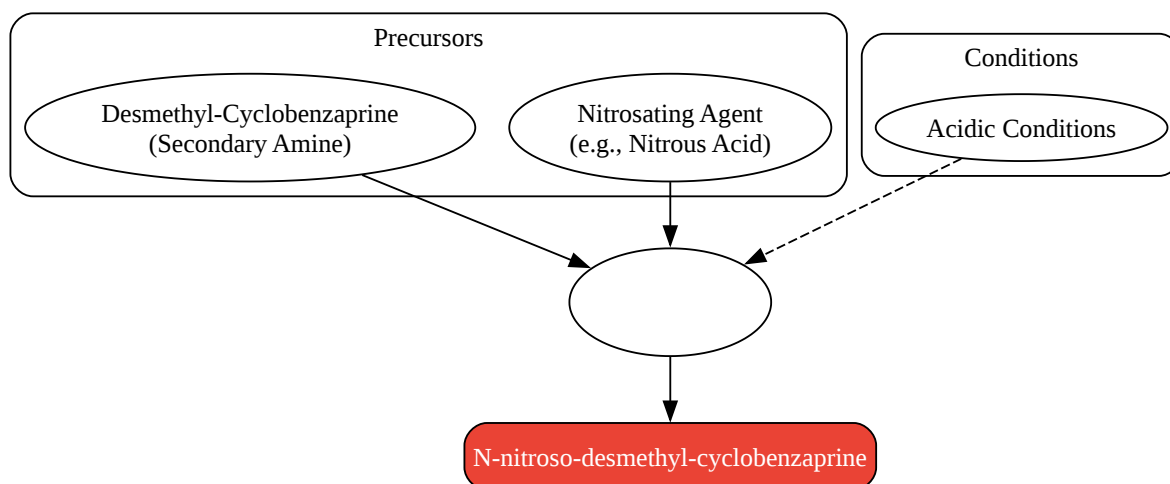
ring system, with a nitrosated N-methylpropylidene side chain.

Property	Value	Source
Chemical Name	N-(3-(5H-dibenzo[a,d] [1]annulen-5-ylidene)propyl)- N-methylnitrous amide	[2]
Synonyms	N-Nitroso Cyclobenzaprine Related Compound B	[2]
Molecular Formula	C ₁₉ H ₁₈ N ₂ O	[3]
Molecular Weight	290.36 g/mol	[3]
CAS Number	Not Available	[4]
Appearance	Not specified in available literature; likely a solid	-
Storage	2-8°C Refrigerator	[3]

Formation and Synthesis

Formation as a Pharmaceutical Impurity

The formation of **N-nitroso-desmethyl-cyclobenzaprine** is a critical concern during the synthesis, formulation, and storage of cyclobenzaprine-containing drug products.[5] The primary mechanism involves the nitrosation of the secondary amine precursor, desmethyl-cyclobenzaprine. This reaction is facilitated by the presence of nitrosating agents, such as nitrite ions, under acidic conditions.[6]



[Click to download full resolution via product page](#)

Sources of nitrite contamination can include raw materials, excipients, and even the manufacturing process itself.[5]

Laboratory Synthesis

While specific, detailed protocols for the synthesis of **N-nitroso-desmethyl-cyclobenzaprine** are not readily available in peer-reviewed literature, general methods for the N-nitrosation of secondary amines are well-established. These methods are crucial for the preparation of analytical reference standards to enable accurate quantification in drug products.

General Experimental Protocol for N-Nitrosation of a Secondary Amine:

- **Dissolution:** The secondary amine precursor (desmethyl-cyclobenzaprine) is dissolved in a suitable organic solvent.
- **Acidification:** The solution is cooled (typically to 0-5°C) and acidified with an acid such as hydrochloric acid.

- Nitrosation: A solution of a nitrosating agent, most commonly sodium nitrite in water, is added dropwise to the cooled, acidified amine solution while maintaining the low temperature.
- Reaction Monitoring: The reaction progress is monitored by a suitable analytical technique, such as thin-layer chromatography (TLC) or liquid chromatography (LC).
- Work-up: Upon completion, the reaction mixture is neutralized and extracted with an organic solvent.
- Purification: The crude product is purified using chromatographic techniques (e.g., column chromatography) to yield the pure N-nitrosamine.

It is imperative to handle nitrosamines with extreme caution in a well-ventilated fume hood due to their potential carcinogenicity.

Toxicology and Regulatory Status

N-nitrosamines are a class of compounds recognized for their genotoxic and carcinogenic properties.^[7] Consequently, their presence in pharmaceutical products is strictly regulated.

Regulatory Classification and Intake Limits

The U.S. Food and Drug Administration (FDA) has classified **N-nitroso-desmethyl-cyclobenzaprine** under Potency Category 1 according to the Carcinogenic Potency Categorization Approach (CPCA).^[5] This classification is for nitrosamines with the highest carcinogenic potential. The acceptable intake (AI) limit for **N-nitroso-desmethyl-cyclobenzaprine** has been established at 26.5 ng/day.^[2]

Toxicological Data

Specific quantitative toxicological data, such as LD50 (median lethal dose) or IC50 (half-maximal inhibitory concentration) values, for **N-nitroso-desmethyl-cyclobenzaprine** are not publicly available. However, extensive research on other N-nitrosamines has demonstrated their ability to induce DNA damage, gene mutations, and chromosomal aberrations.^{[8][9]} The genotoxicity of many N-nitrosamines is dependent on metabolic activation.^[8]

For context, the acute oral LD50 values for the parent drug, cyclobenzaprine, are approximately 338 mg/kg in mice and 425 mg/kg in rats. It is crucial to note that the toxicity of

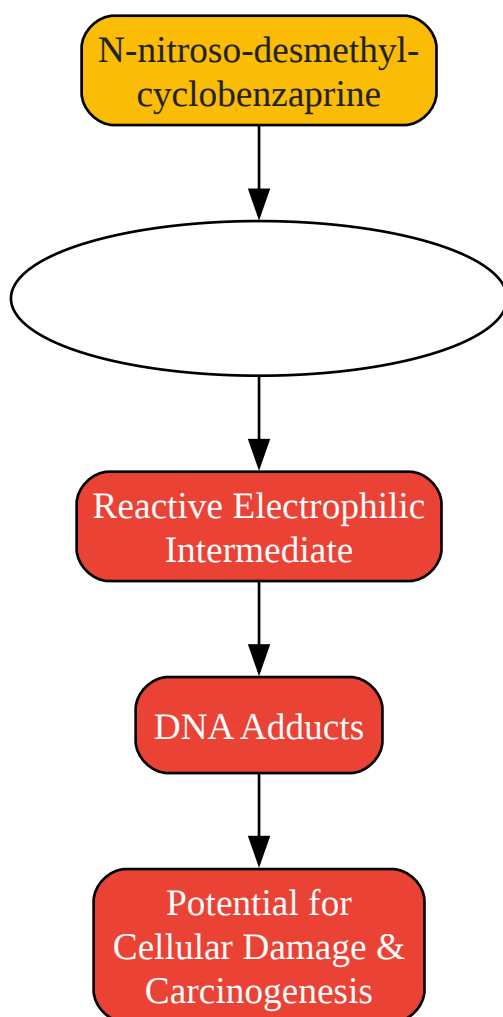
the N-nitroso impurity is expected to be significantly higher and of a different nature (genotoxicity) than the parent compound.

Genotoxicity Assessment of NDSRIs

Recent studies have focused on the genotoxicity of various NDSRIs. While specific data for **N-nitroso-desmethyl-cyclobenzaprine** was not found in the reviewed literature, studies on other NDSRIs have shown that some, but not all, are mutagenic in the Enhanced Ames Test (EAT) and can induce micronuclei and gene mutations in human cell lines after metabolic activation. [8][9] These studies underscore the importance of compound-specific toxicological evaluation.

Metabolism

The metabolic fate of **N-nitroso-desmethyl-cyclobenzaprine** has not been specifically described in the available literature. However, the general metabolic pathways of N-nitrosamines are understood to involve enzymatic activation, primarily by cytochrome P450 (CYP) enzymes, to form highly reactive electrophilic intermediates.[10] These intermediates can then alkylate cellular macromolecules, including DNA, which is a key step in the initiation of carcinogenesis.



[Click to download full resolution via product page](#)

Given that the parent drug, cyclobenzaprine, is metabolized by CYP3A4, CYP1A2, and to a lesser extent, CYP2D6, it is plausible that these same enzyme systems could be involved in the metabolic activation of its N-nitroso derivative.

Analytical Methodologies

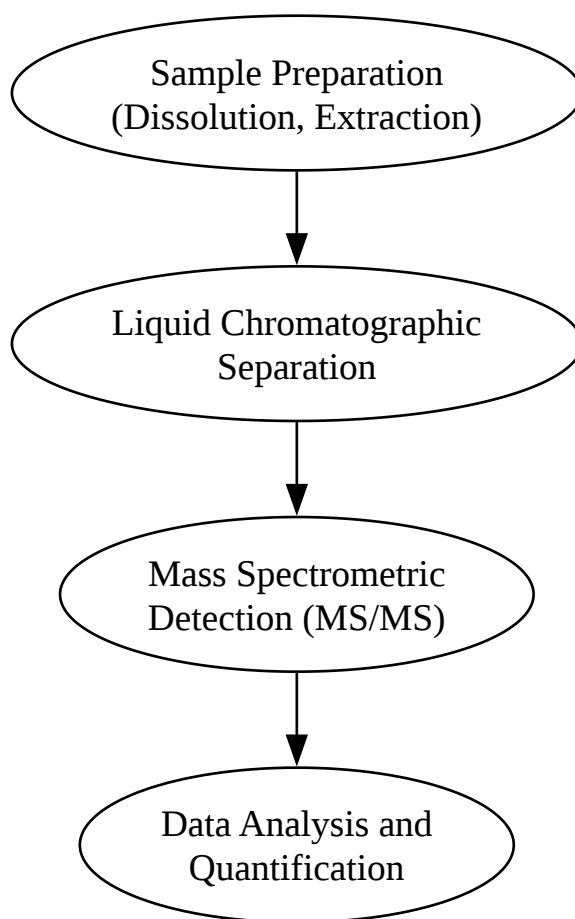
The detection and quantification of **N-nitroso-desmethyl-cyclobenzaprine** at the stringent regulatory limits require highly sensitive and specific analytical methods. The most commonly employed techniques are based on chromatography coupled with mass spectrometry.

Analytical Techniques

- Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS): This is the most widely used technique for the analysis of nitrosamine impurities.[5] It offers high sensitivity, selectivity, and the ability to quantify trace levels of the analyte in complex matrices such as drug substances and formulations.
- Gas Chromatography-Mass Spectrometry (GC-MS): GC-MS can also be used for the analysis of nitrosamines, particularly for more volatile compounds.[5]

General Experimental Protocol for LC-MS/MS Analysis

- Sample Preparation: The drug substance or product is accurately weighed and dissolved in a suitable solvent. This may be followed by extraction and concentration steps to enrich the analyte and remove interfering substances.
- Chromatographic Separation: The prepared sample is injected into an LC system. A reversed-phase C18 column is commonly used to separate the N-nitrosamine from the active pharmaceutical ingredient (API) and other impurities. The mobile phase typically consists of a mixture of an aqueous buffer and an organic solvent (e.g., acetonitrile or methanol) in a gradient elution mode.
- Mass Spectrometric Detection: The eluent from the LC column is introduced into the mass spectrometer. Detection is typically performed using positive electrospray ionization (ESI+) and multiple reaction monitoring (MRM) for high specificity and sensitivity.



[Click to download full resolution via product page](#)

Method validation is a critical aspect of ensuring the reliability of the analytical data and typically includes the evaluation of specificity, linearity, accuracy, precision, limit of detection (LOD), and limit of quantitation (LOQ).

Conclusion

N-nitroso-desmethyl-cyclobenzaprine represents a significant challenge for the pharmaceutical industry due to its potent genotoxic potential and the stringent regulatory limits on its presence in drug products. While specific toxicological and metabolic data for this compound are limited in the public domain, the well-established understanding of the N-nitrosamine class of compounds provides a strong basis for risk assessment and control. The formation of this impurity is mechanistically understood, and its control relies on a thorough understanding of the manufacturing process and the implementation of appropriate control strategies to minimize the presence of secondary amine precursors and nitrosating agents. Highly sensitive analytical methods, predominantly LC-MS/MS, are essential for ensuring that

levels of **N-nitroso-desmethyl-cyclobenzaprine** in pharmaceutical products remain below the acceptable intake limit, thereby safeguarding patient safety. Further research into the specific toxicological profile and metabolic fate of this compound is warranted to refine risk assessments and inform regulatory guidance.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. resolvemass.ca](https://www.resolvemass.ca) [[resolvemass.ca](https://www.resolvemass.ca)]
- [2. veeprho.com](https://www.veeprho.com) [[veeprho.com](https://www.veeprho.com)]
- [3. clearsynth.com](https://www.clearsynth.com) [[clearsynth.com](https://www.clearsynth.com)]
- [4. glp-pharmastandards.com](https://www.glp-pharmastandards.com) [[glp-pharmastandards.com](https://www.glp-pharmastandards.com)]
- [5. N-Nitroso Desmethyl Cyclobenzaprine | Manasa Life Sciences](https://www.manasalifesciences.com) [[manasalifesciences.com](https://www.manasalifesciences.com)]
- [6. fda.gov](https://www.fda.gov) [[fda.gov](https://www.fda.gov)]
- [7. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- [8. Mutagenicity and genotoxicity evaluation of 15 nitrosamine drug substance-related impurities in human TK6 cells - PMC](https://pubmed.ncbi.nlm.nih.gov/31111111/) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- [9. Mutagenicity and genotoxicity evaluation of 15 nitrosamine drug substance-related impurities in human TK6 cells - PubMed](https://pubmed.ncbi.nlm.nih.gov/31111111/) [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- [10. Metabolic Activation and DNA Interactions of Carcinogenic N-Nitrosamines to Which Humans Are Commonly Exposed | MDPI](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- To cite this document: BenchChem. [N-Nitroso-Desmethyl-Cyclobenzaprine: A Comprehensive Technical Review]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15813342/docs#n-nitroso-desmethyl-cyclobenzaprine-a-comprehensive-technical-review>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)